

# Technical Guide: Safe Handling & SDS Interpretation for 3,5-Dimethyl-2- methoxyacetophenone

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## Compound of Interest

Compound Name:	3,5-Dimethyl-2- methoxyacetophenone
CAS No.:	147623-18-5; 55169-98-7
Cat. No.:	B2457890

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## Executive Summary & Chemical Identity[1][2]

**3,5-Dimethyl-2-methoxyacetophenone** (CAS: 55169-98-7) is a specialized aromatic ketone used primarily as an intermediate in the synthesis of pharmaceuticals and agrochemicals. Its structural motif—an acetophenone core substituted with a methoxy group and two methyl groups—imparts specific electronic and steric properties valuable for building complex pharmacophores.

This guide moves beyond the standard SDS to provide a mechanistic understanding of the hazards, stability profiles, and operational protocols required for safe laboratory handling.

## Chemical Identification Table

Parameter	Detail
Chemical Name	3,5-Dimethyl-2-methoxyacetophenone
Synonyms	1-(2-methoxy-3,5-dimethylphenyl)ethanone; 2'-Methoxy-3',5'-dimethylacetophenone
CAS Number	55169-98-7
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>2</sub>
Molecular Weight	178.23 g/mol
SMILES	<chem>CC1=CC(=C(C(=C1)C)OC)C(=O)C</chem>
Structural Class	Substituted Acetophenone / Anisole Derivative

## Hazard Profiling: Mechanistic Insights

Standard GHS classifications list hazards, but they rarely explain why a molecule behaves that way. Understanding the mechanism is key to effective risk mitigation.

## GHS Classification & Mechanistic Basis

Hazard Code	Classification	Mechanistic Explanation
H302	Harmful if Swallowed	Bioavailability: Acetophenone derivatives are lipophilic, allowing rapid absorption through the gastrointestinal tract. Once absorbed, metabolic activation (often via CYP450 enzymes) can produce reactive intermediates that deplete glutathione or bind to cellular proteins.
H315	Causes Skin Irritation	Dermal Penetration: The methoxy and methyl groups increase lipophilicity (LogP > 2.5 estimated), facilitating penetration of the stratum corneum. The ketone moiety can react with skin proteins (Schiff base formation) or cause defatting, leading to erythema and inflammation.
H319	Causes Serious Eye Irritation	Mucosal Sensitivity: Direct contact disrupts the tear film lipid layer. The compound acts as a solvent and irritant to the corneal epithelium, triggering an immediate pain response and potential conjunctivitis.
H335	May Cause Respiratory Irritation	Volatility & Reactivity: While not highly volatile, aerosols or dusts generated during weighing can deposit in the upper respiratory tract. Localized irritation occurs due

to the compound's interaction  
with mucosal membranes.

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## Risk Mitigation & Handling Protocols

Effective safety is not just about wearing gloves; it is about engineering controls and workflow design.

### Engineering Controls

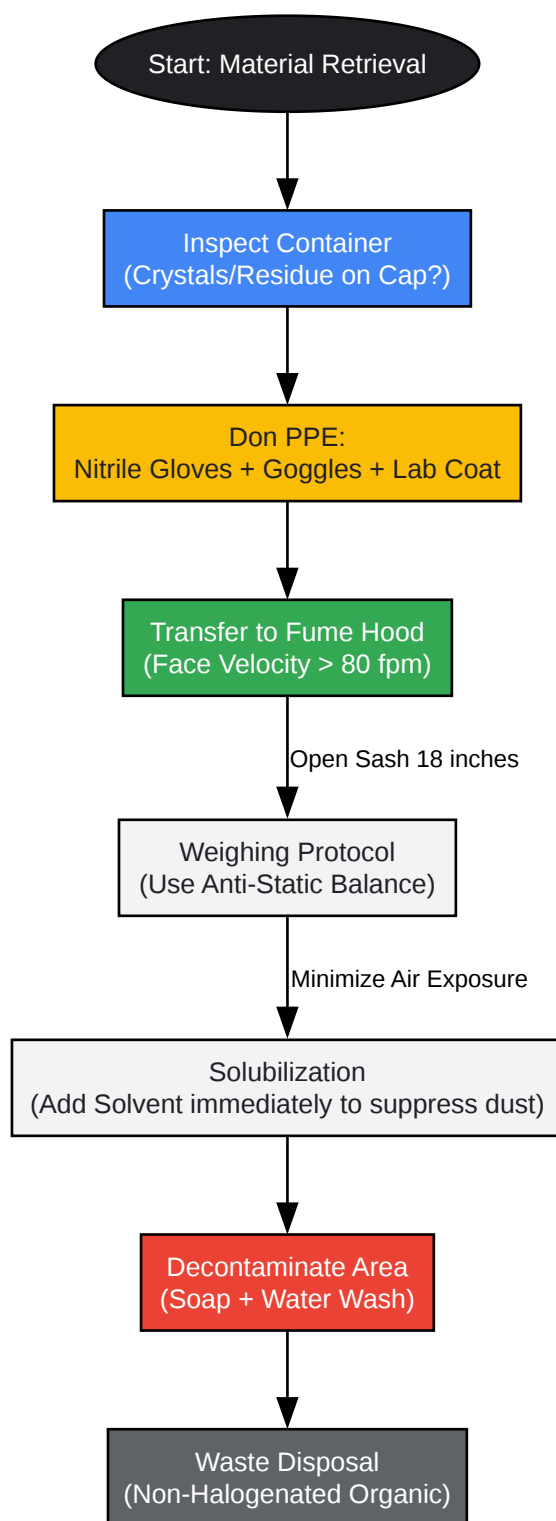
- **Primary Containment:** All handling of open containers (weighing, transfer) must occur within a certified Chemical Fume Hood operating at a face velocity of 80–100 fpm.
- **Atmosphere:** For large-scale synthesis (>50g), handle under an inert atmosphere (Nitrogen or Argon) to prevent moisture absorption and potential oxidative degradation, although the compound is relatively stable in air.

### Personal Protective Equipment (PPE) Matrix

- **Respiratory:** NIOSH-approved N95 (for solids) or half-mask respirator with organic vapor cartridges (if heating/nebulizing).
- **Dermal:** Nitrile gloves (minimum thickness 0.11 mm) are generally sufficient for incidental splash protection. For prolonged contact, use Silver Shield® or Viton® laminates.
- **Ocular:** Chemical splash goggles. Safety glasses are insufficient due to the risk of liquid splash or dust migration.

### Visualized Handling Workflow

The following diagram outlines the logical flow for handling this compound to minimize exposure risks.

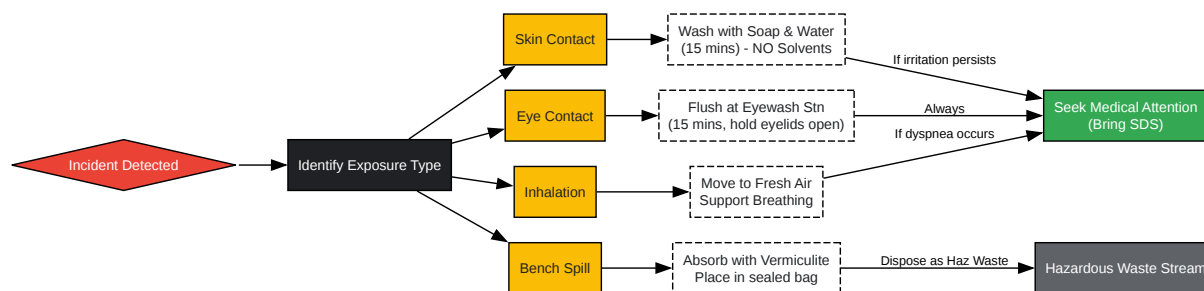


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Figure 1: Standard Operating Procedure (SOP) workflow for handling **3,5-Dimethyl-2-methoxyacetophenone** in a research setting.

## Emergency Response Protocols

In the event of exposure, immediate and correct action is critical. The following decision tree guides the response to spills or bodily contact.



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Figure 2: Emergency response decision matrix. Note: Never use solvents (ethanol/acetone) to wash skin, as this enhances absorption.

## Physicochemical Properties[1][5][6][7][8][9]

Note: Experimental data for this specific isomer is limited. Values marked with () are predicted based on structural analogs (e.g., 2',4'-dimethylacetophenone).\*

Property	Value / Description	Source/Note
Physical State	Solid (low melting) or Liquid	Analogous compounds melt 30–50°C
Boiling Point	~240–250 °C (estimated)	Based on MW and polarity
Melting Point	~30–45 °C (estimated)	
Flash Point	> 100 °C	Predicted (Closed Cup)
Density	~1.05 – 1.09 g/cm <sup>3</sup>	
Solubility (Water)	Insoluble / Very Low	Lipophilic nature
Solubility (Organic)	Soluble in Ethanol, DCM, Ethyl Acetate	Standard for acetophenones
Partition Coeff (LogP)	~2.5 – 3.0	Predicted

## Stability & Reactivity

### Chemical Stability

Stable under recommended storage conditions (Ambient temperature, dry, dark).

### Conditions to Avoid[12][13][14][15][16]

- Light: Acetophenones can undergo photochemical changes (Norrish type reactions) upon prolonged UV exposure. Store in amber vials.
- Heat: Avoid temperatures >50°C unless under reflux.

### Incompatible Materials

- Strong Oxidizing Agents: Can oxidize the methyl groups to carboxylic acids or the methoxy group.
- Strong Bases: The alpha-protons (on the acetyl group) are acidic. Strong bases (e.g., NaH, LDA) will deprotonate this position, leading to enolate formation. While this is useful for synthesis, uncontrolled contact causes exothermic reactions.

## References

- Sigma-Aldrich. Safety Data Sheet for **3,5-Dimethyl-2-methoxyacetophenone** (CAS 55169-98-7). Retrieved from
- PubChem. Compound Summary for Acetophenone Derivatives. National Library of Medicine. Retrieved from
- ECHA (European Chemicals Agency). C&L Inventory: Classification and Labelling of Acetophenone Derivatives. Retrieved from
- Cameo Chemicals. General Hazards of Ketones. NOAA. Retrieved from
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